

Solubility of 6-Chloropyrazine-2-carbonitrile in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 6-Chloropyrazine-2-carbonitrile

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This technical guide provides a comprehensive overview of the solubility of **6-Chloropyrazine-2-carbonitrile**, a key intermediate in the synthesis of various pharmaceutical compounds. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a robust experimental protocol for determining its solubility in various organic solvents. Additionally, a plausible synthetic route is outlined to provide further context for its handling and use.

Physicochemical Properties

A summary of the known physicochemical properties of **6-Chloropyrazine-2-carbonitrile** is presented below.

Property	Value	Reference
Molecular Formula	C ₅ H ₂ ClN ₃	N/A
Molecular Weight	139.54 g/mol	N/A
Appearance	Solid	N/A
Water Solubility	Poor	N/A

Qualitative Solubility

General qualitative solubility information indicates that **6-Chloropyrazine-2-carbonitrile** has poor solubility in water. It is reportedly soluble in some organic solvents such as dichloromethane and acetone. However, for process development, reaction optimization, and formulation, quantitative data is essential.

Quantitative Solubility Data

As of the date of this guide, specific quantitative solubility data for **6-Chloropyrazine-2-carbonitrile** in a range of organic solvents is not readily available in peer-reviewed literature or chemical databases. The following table is provided as a template for researchers to populate with their own experimentally determined data.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)
Methanol			
Ethanol			
Acetone			
Dichloromethane			
Ethyl Acetate			
Toluene			
Acetonitrile			
N,N-Dimethylformamide (DMF)			
Dimethyl Sulfoxide (DMSO)			

Experimental Protocol: Determination of Solubility by the Shake-Flask Method

The following is a detailed protocol for the determination of the equilibrium solubility of **6-Chloropyrazine-2-carbonitrile** in an organic solvent of interest. This method is considered the gold standard for solubility measurement.

Materials:

- **6-Chloropyrazine-2-carbonitrile**
- Selected organic solvent(s) of high purity
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

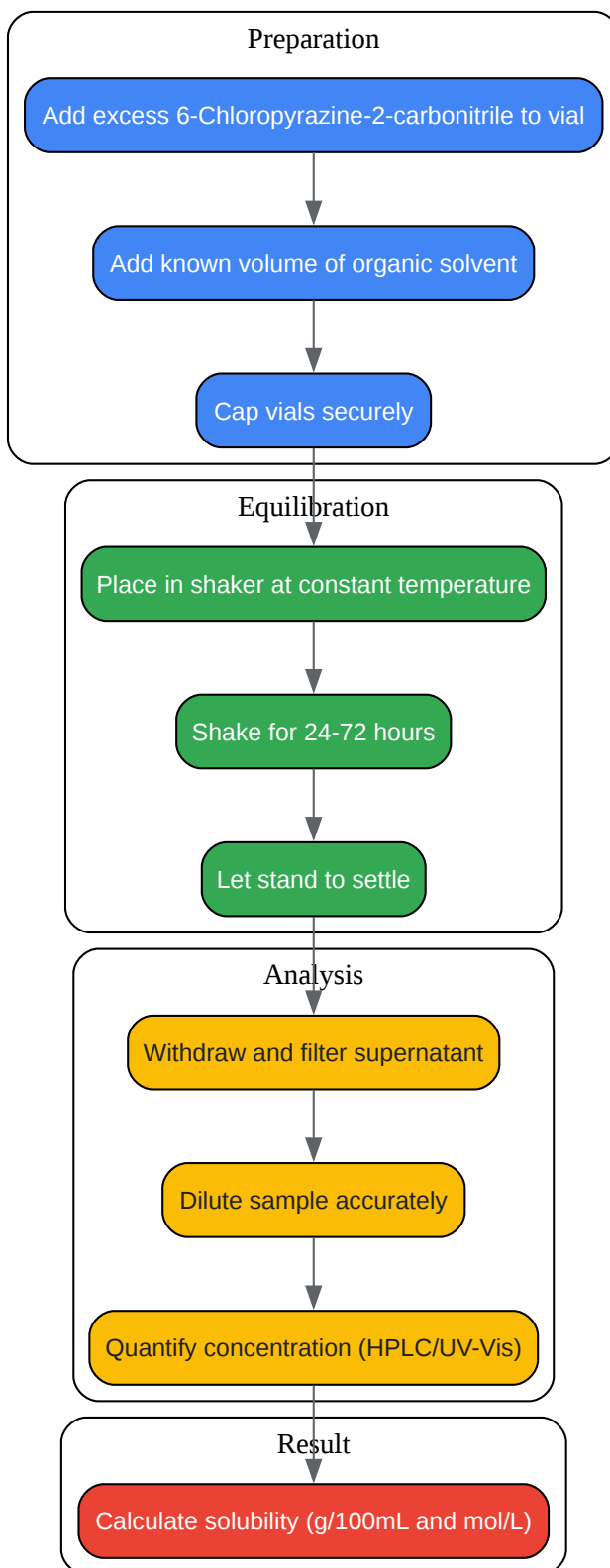
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **6-Chloropyrazine-2-carbonitrile** to a series of vials. The excess solid should be visually apparent.
 - Add a known volume of the selected organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).

- Shake the vials for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. Preliminary studies may be required to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid.
- Analysis:
 - Accurately dilute the filtered solution with the same solvent to a concentration within the linear range of the analytical method.
 - Quantify the concentration of **6-Chloropyrazine-2-carbonitrile** in the diluted sample using a validated HPLC or UV-Vis spectrophotometry method. A calibration curve should be prepared using standard solutions of known concentrations.
- Calculation:
 - Calculate the solubility using the following formula: $\text{Solubility (g/100 mL)} = (\text{Concentration from analysis (g/mL)} \times \text{Dilution factor}) \times 100$
 $\text{Molar Solubility (mol/L)} = \text{Solubility (g/L)} / \text{Molecular Weight (g/mol)}$

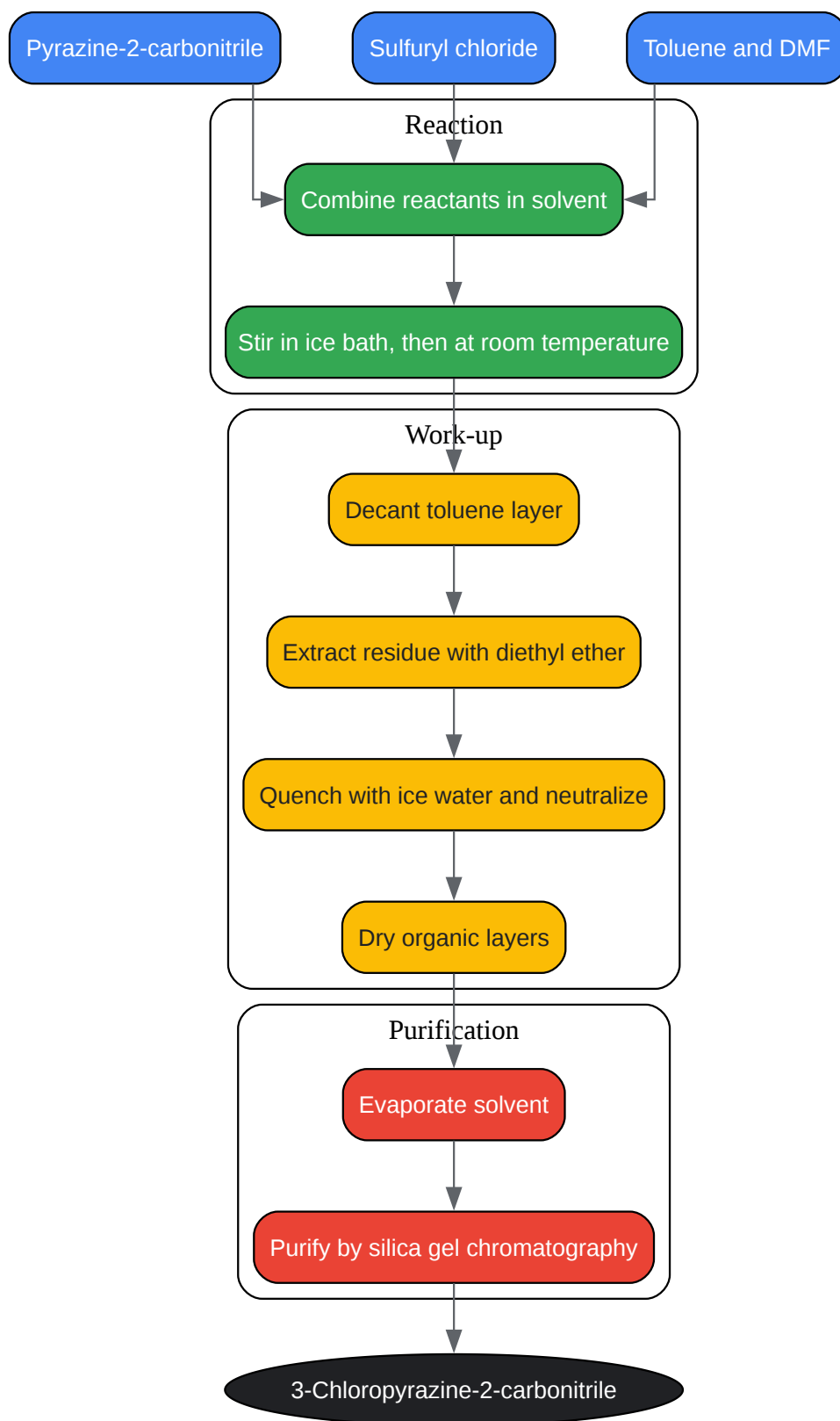
Mandatory Visualizations

The following diagrams illustrate key workflows relevant to the handling and synthesis of chloropyrazine carbonitrile compounds.



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Caption: Experimental workflow for determining the solubility of **6-Chloropyrazine-2-carbonitrile**.



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Caption: Plausible synthesis workflow for a chloropyrazine-2-carbonitrile derivative.[1][2]

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References

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